

Fmoc-D-Nva-OH molecular weight and formula

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Compound of Interest

Compound Name: *Fmoc-D-Nva-OH*

Cat. No.: B557634

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Technical Data Sheet: Fmoc-D-Nva-OH

This document provides a concise summary of the core physicochemical properties of N- α -(9-Fluorenylmethoxycarbonyl)-D-norvaline (**Fmoc-D-Nva-OH**), a key reagent in solid-phase peptide synthesis.

Physicochemical Data

The fundamental molecular properties of **Fmoc-D-Nva-OH** have been determined and are presented below. This data is critical for stoichiometric calculations in peptide synthesis, analytical characterization, and quality control.

Property	Value	Citations
Molecular Formula	C ₂₀ H ₂₁ NO ₄	[1][2][3]
Molecular Weight	339.39 g/mol	[1][2]
CAS Number	144701-24-6	[1][3]
Physical Appearance	White powder or crystalline solid	[1][4]
Melting Point	152-154°C	[1][5]

Experimental Protocols

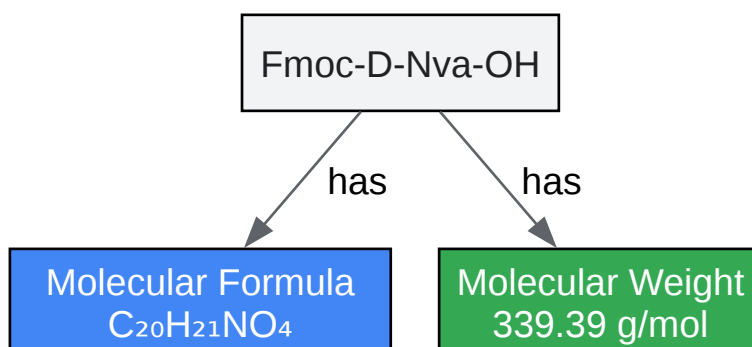
The molecular weight and formula are fundamental properties derived from the compound's atomic composition. These values are typically confirmed experimentally using standard analytical techniques:

- Mass Spectrometry (MS): To determine the mass-to-charge ratio of the molecule, confirming its molecular weight.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: To elucidate the chemical structure and confirm the arrangement of atoms, thereby validating the molecular formula.
- Elemental Analysis: To determine the percentage composition of carbon, hydrogen, nitrogen, and oxygen, which provides an empirical formula that can be reconciled with the molecular formula.

Detailed protocols for these well-established techniques are standardized and widely available in analytical chemistry literature.

Logical Relationship of Core Properties

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular identifiers.



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Caption: Relationship between **Fmoc-D-Nva-OH** and its molecular properties.

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References

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